

# Application Notes and Protocols for S-Methyl-N,N-diethylthiocarbamate Sulfone

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## Compound of Interest

Compound Name: *S-Methyl-N,N-diethylthiocarbamate Sulfone*

Cat. No.: B014985

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Disclaimer: These application notes and protocols have been compiled from available chemical data and safety information for structurally related compounds. A specific Safety Data Sheet (SDS) for **S-Methyl-N,N-diethylthiocarbamate Sulfone** (CAS No. 155514-79-7) was not available at the time of publication. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use. The information provided here is for guidance only and should be supplemented with professional judgment and institutional safety protocols.

## Introduction

**S-Methyl-N,N-diethylthiocarbamate Sulfone** is a dioxygenated metabolite of Disulfiram (Antabuse) and a potent in vitro and in vivo inhibitor of liver mitochondrial aldehyde dehydrogenase (ALDH).[1][2] Its high reactivity makes it a valuable tool for research related to ALDH.[1] These notes provide guidance on the safe handling, storage, and use of this compound in a laboratory setting.

## Physicochemical and Safety Data

The following table summarizes the known quantitative data for **S-Methyl-N,N-diethylthiocarbamate Sulfone**.

Property	Value	Reference
CAS Number	155514-79-7	[1]
Molecular Formula	C6H13NO3S	[1]
Molecular Weight	179.24 g/mol	[1]
Storage Temperature	-20°C	[1]
Flash Point	-20°C	[1]

## Hazard Identification and Precautionary Measures

While specific hazard statements for **S-Methyl-N,N-diethylthiocarbamate Sulfone** are not readily available, related compounds such as S-Methyl-N,N-diethylthiolcarbamate are classified as harmful if swallowed, causing skin irritation, serious eye irritation, and potential respiratory irritation.[3] Based on this, a cautious approach is warranted.

### Precautionary Statements (Recommended):

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
  - P264: Wash skin thoroughly after handling.[3][4]
  - P270: Do not eat, drink or smoke when using this product.[3][4]
  - P280: Wear protective gloves/ eye protection/ face protection.[3][4]
- Response:
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
  - P302 + P352: IF ON SKIN: Wash with plenty of water.[3][4]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- Disposal:
  - P501: Dispose of contents/ container to an approved waste disposal plant.[4]

## Experimental Protocols

### 4.1. Personal Protective Equipment (PPE)

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety goggles with side-shields.
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.
- Respiratory Protection: If dusts are generated, a suitable respirator is required.

### 4.2. Handling and Storage Protocol

- Receiving and Unpacking:
  - Upon receipt, inspect the container for any damage or leaks.
  - Wear appropriate PPE during unpacking.
  - Verify the compound's identity and quantity against the order.
- Storage:
  - Store the compound at -20°C in a tightly closed container.[1]
  - The storage area should be a designated, well-ventilated, and secure location.
  - Given its hygroscopic nature, storing under an inert gas is recommended.[4]
- Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a chemical fume hood.
- To prepare stock solutions, bring the sealed container to room temperature before opening to prevent condensation.
- Use appropriate solvents as determined by the experimental needs (e.g., methanol for calibration standards).[5]
- Cap and seal the stock solution container tightly.
- Use in Experiments:
  - Conduct all experimental work involving this compound in a well-ventilated area, preferably a chemical fume hood.
  - Avoid the formation of dust and aerosols.
  - Ensure an eyewash station and safety shower are readily accessible.

#### 4.3. Spill and Emergency Procedures

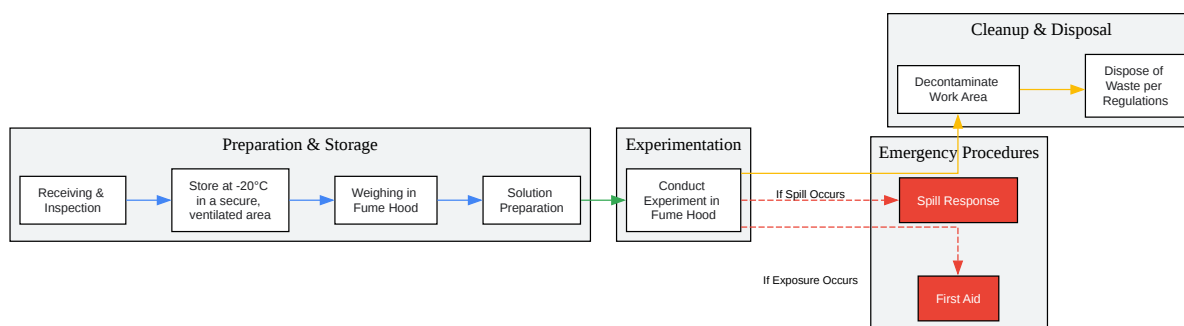
- Spill Response:
  - Evacuate non-essential personnel from the area.
  - Wear full PPE, including respiratory protection.
  - Cover drains to prevent the material from entering them.[4]
  - For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[6]
  - For solutions, absorb with an inert material (e.g., diatomite, universal binders) and collect for disposal.[3]
  - Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.[3]
- First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[3]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical advice if irritation occurs.[3][4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [3][4]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3][4]

#### 4.4. Waste Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- All contaminated materials (e.g., gloves, vials, absorbent pads) should be collected in a labeled, sealed container and disposed of as chemical waste.

## Visualized Workflow



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Caption: Safe Handling Workflow for **S-Methyl-N,N-diethylthiocarbamate Sulfone**.

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